

Personal protective equipment for handling 1H-Indol-3-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1H-Indol-3-ol

Cat. No.: B116627

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Essential Safety and Handling Guide for 1H-Indol-3-ol

This guide provides critical safety and logistical information for the handling and disposal of **1H-Indol-3-ol** (also known as Indoxyl), tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

1H-Indol-3-ol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.^{[1][2]}

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302	Danger	Harmful if swallowed. [2][3]
Acute Toxicity, Dermal (Category 3)	H311	Danger	Toxic in contact with skin.[2]
Serious Eye Irritation (Category 2A)	H319	Danger	Causes serious eye irritation.[2][3][4]
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400	Danger	Very toxic to aquatic life.[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **1H-Indol-3-ol** to minimize exposure.[5]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Always inspect gloves prior to use and change them immediately if contaminated.[3][6]
- Eye and Face Protection: Safety glasses with side-shields or goggles are essential.[3][6] A face shield should be worn when there is a risk of splashing.[5][6]
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn.[3] For larger quantities or when there is a significant risk of exposure, impervious clothing or coveralls should be used.[3]
- Respiratory Protection: If working in a poorly ventilated area or if dust is generated, a suitable respirator should be used.[3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][7]

- Ensure an eye wash station and safety shower are readily accessible.[3]

Safe Handling Procedures:

- Avoid direct contact with skin and eyes.[7]
- Do not breathe in dust or vapors.[3][4]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the work area.[2]
- Keep the container tightly closed when not in use.

Emergency and First Aid Procedures

In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Rinse the skin with plenty of water.[2]
- Seek immediate medical attention as the substance is toxic in contact with skin.[2]

In Case of Eye Contact:

- Rinse cautiously with water for several minutes.[2]
- Remove contact lenses if present and easy to do. Continue rinsing.[2]
- If eye irritation persists, get medical advice/attention.[2]

If Swallowed:

- Rinse mouth with water.
- Call a POISON CENTER or doctor immediately if you feel unwell.[2]

If Inhaled:

- Move the person to fresh air.
- If breathing is difficult, provide respiratory support.

Disposal Plan

- Dispose of **1H-Indol-3-ol** and its container at an approved waste disposal facility.[2]
- Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life.[2]
- Collect any spillage.[2]

Safe Handling Workflow

Caption: Workflow for the safe handling of **1H-Indol-3-ol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1H-Indol-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116627#personal-protective-equipment-for-handling-1h-indol-3-ol]

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